

An In-depth Technical Guide to L-Histidine Dihydrochloride for Researchers

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Compound of Interest

Compound Name: *L-Histidine dihydrochloride*

Cat. No.: *B1606233*

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For researchers, scientists, and drug development professionals, **L-Histidine dihydrochloride** is a crucial reagent with diverse applications. This guide provides a comprehensive overview of its fundamental properties, experimental applications, and its role in biological systems.

L-Histidine dihydrochloride is the salt form of the essential amino acid L-Histidine, supplied as a white crystalline powder. Its enhanced stability and solubility in aqueous solutions make it a preferred choice over its free amino acid counterpart in many experimental and pharmaceutical formulations.^[1]

Core Physicochemical Properties

A thorough understanding of the physicochemical properties of **L-Histidine dihydrochloride** is essential for its effective use in research. Key quantitative data are summarized in the table below.

Property	Value	References
Molecular Formula	$C_6H_9N_3O_2 \cdot 2HCl$	[2]
Molecular Weight	228.08 g/mol	[2][3]
CAS Number	1007-42-7, 6027-02-7	[2][3][4]
Appearance	White to off-white crystalline solid or powder	[1]
Melting Point	240-245 °C (decomposes)	[5]
Solubility in Water	Freely soluble	[6][7]
pKa Values (of L-Histidine)	1.80 (Carboxyl), 6.04 (Imidazole), 9.33 (Amino)	[8]

Applications in Research and Drug Development

L-Histidine dihydrochloride's unique properties, particularly the imidazole side chain with its pKa near physiological pH, make it an invaluable tool in various research domains.

1. Buffering Agent in Biopharmaceutical Formulations:

The imidazole ring of histidine has a pKa of approximately 6.0, which allows it to act as an effective buffer in the physiologically relevant pH range.[9] This is critical for maintaining the stability and solubility of therapeutic proteins, such as monoclonal antibodies (mAbs), by preventing aggregation and precipitation.[10]

2. Cell Culture Media Supplement:

As an essential amino acid, L-Histidine is a standard component of cell culture media, supporting protein and peptide biosynthesis for robust cell growth. Non-animal sourced **L-Histidine dihydrochloride** is often used in biomanufacturing to avoid the risk of viral contamination.[11]

3. Metal Ion Chelation:

L-Histidine dihydrochloride can chelate metal ions like copper and zinc.[12] This property is leveraged to prevent metal-catalyzed oxidation and degradation of proteins and to stabilize enzymes in vitro, ensuring accurate measurement of their activity.[10][12]

4. Precursor in Metabolic and Signaling Studies:

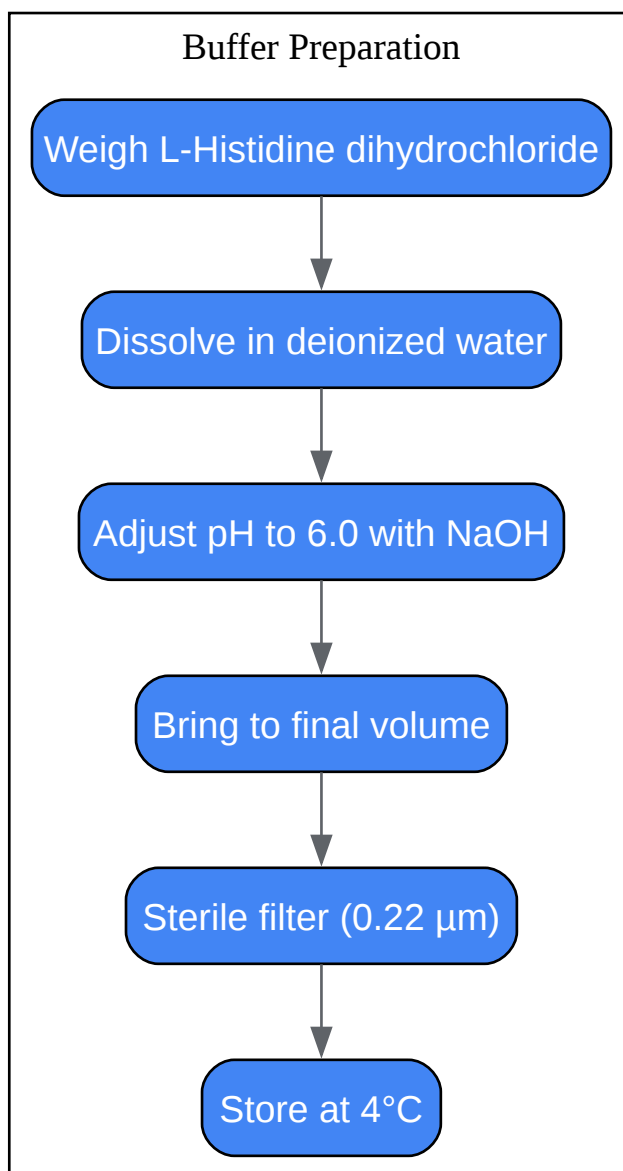
L-Histidine is a precursor to several important biological molecules, including histamine, a key mediator of inflammation, and carnosine, a dipeptide found in muscle tissue.[9][13]

Researchers use L-Histidine to study these metabolic pathways and their roles in health and disease.

Experimental Protocols

Preparation of a Histidine Buffer (0.1 M, pH 6.0):

This protocol outlines the preparation of a standard histidine buffer, a common application in protein-based research.



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Workflow for preparing a 0.1 M Histidine buffer at pH 6.0.

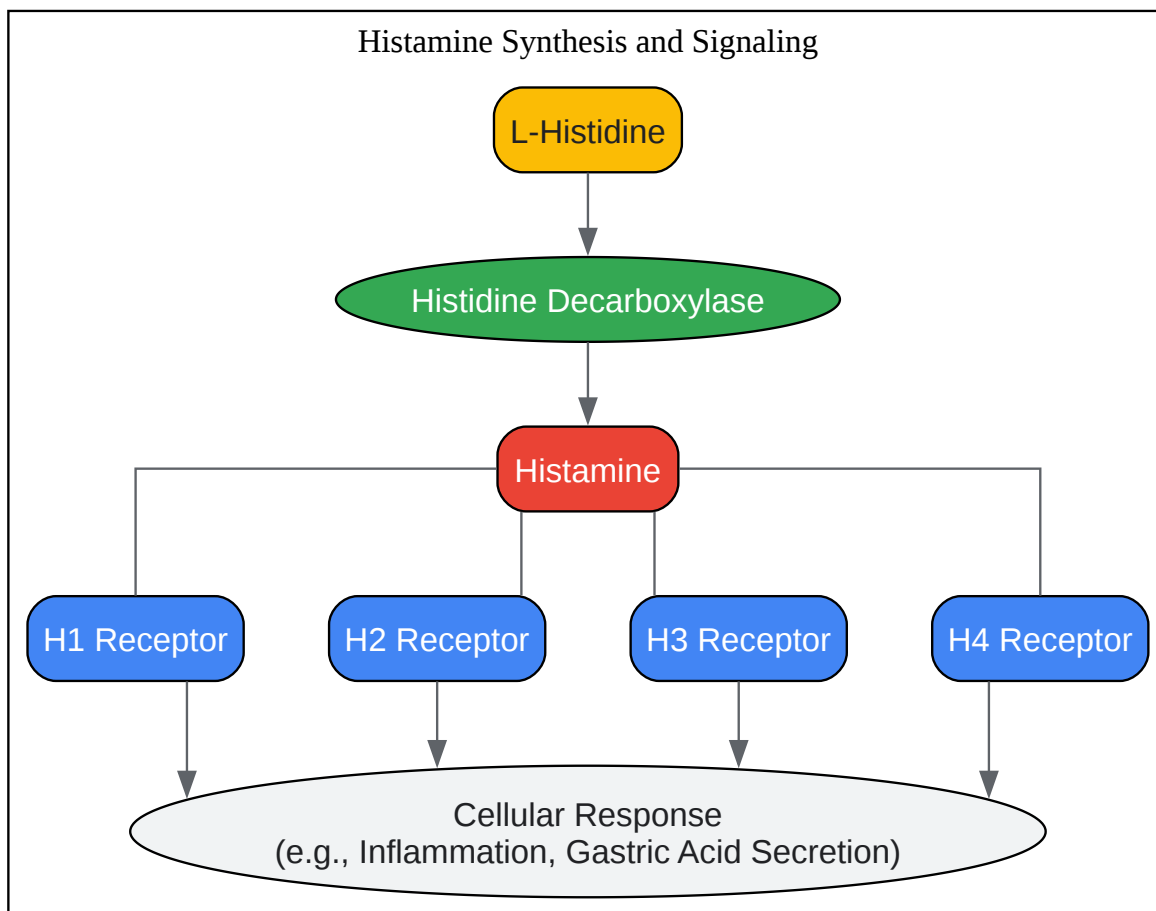
Methodology:

- Weighing: Accurately weigh 2.28 g of **L-Histidine dihydrochloride** (MW = 228.08 g/mol) for a final volume of 100 mL.
- Dissolving: Dissolve the powder in approximately 80 mL of high-purity, deionized water in a beaker with a magnetic stirrer.

- **pH Adjustment:** Place a calibrated pH electrode in the solution. Slowly add a concentrated sodium hydroxide (NaOH) solution dropwise while monitoring the pH. Continue until the pH reaches 6.0.
- **Final Volume:** Transfer the solution to a 100 mL volumetric flask. Rinse the beaker with a small amount of deionized water and add the rinsing to the flask. Add deionized water to the 100 mL mark.
- **Sterilization:** For applications requiring sterility, pass the buffer through a 0.22 μm syringe filter into a sterile container.
- **Storage:** Store the buffer at 4°C. For long-term storage, aliquoting and freezing may be considered.

Role in Biological Signaling Pathways

L-Histidine is a precursor to histamine, a biogenic amine that plays a pivotal role in inflammatory and allergic responses, as well as acting as a neurotransmitter.



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Simplified pathway of L-Histidine conversion to histamine and its subsequent signaling.

The conversion of L-Histidine to histamine is catalyzed by the enzyme histidine decarboxylase. [9] Histamine then exerts its effects by binding to one of four G protein-coupled receptors (H1, H2, H3, and H4), each triggering distinct downstream signaling cascades that lead to a variety of physiological responses. This pathway is a major target for drug development, particularly for anti-inflammatory and anti-allergic therapies.

Conclusion

L-Histidine dihydrochloride is a versatile and indispensable compound in the researcher's toolkit. Its well-defined physicochemical properties, coupled with its biological significance,

make it a cornerstone of applications ranging from biopharmaceutical formulation to fundamental cell biology research. A comprehensive understanding of its characteristics and appropriate handling is paramount to achieving reliable and reproducible experimental outcomes.

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